

# Essential Safety and Logistics for Handling 6-Azaindole

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## Compound of Interest

Compound Name: 6-Azaindole

Cat. No.: B1212597

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **6-Azaindole**, a key heterocyclic compound used in drug discovery and organic synthesis.<sup>[1]</sup> The following procedural steps and data are designed to build a foundation of safety and trust in your laboratory operations.

## Hazard Identification and Classification

**6-Azaindole** is classified with several hazards that necessitate careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Azaindole** presents the following hazards:

- Acute toxicity - Oral (Category 4): Harmful if swallowed.<sup>[2][3][4]</sup>
- Skin irritation (Category 2): Causes skin irritation.<sup>[2][3][5]</sup>
- Serious eye damage/eye irritation: Causes serious eye irritation or damage.<sup>[2][5]</sup>
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.<sup>[2][5][6]</sup>

The signal word for **6-Azaindole** is "Danger" or "Warning".<sup>[2][6]</sup>

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to minimize exposure when handling **6-Azaindole**. The following PPE is recommended:

- Eye and Face Protection: Wear safety glasses with side-shields that conform to EN166 or NIOSH-approved safety goggles.[7][8]
- Skin Protection:
  - Gloves: Chemical-impermeable gloves must be worn.[7][9] Always inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.[7] Dispose of contaminated gloves after use in accordance with laboratory best practices and local regulations.[7]
  - Body Protection: Wear suitable protective clothing to prevent skin contact.[2][8][9] In the event of skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[10] Work should be conducted under a fume hood to avoid inhaling dust, vapor, or mist.[8]

## Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential for maintaining a safe laboratory environment.

Engineering Controls:

- Handle **6-Azaindole** in a well-ventilated area.[2][9]
- Use appropriate exhaust ventilation at places where dust is formed.[7]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.  
[8]

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[2][7][9]

- Avoid the formation and inhalation of dust and aerosols.[\[2\]](#)[\[7\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Use non-sparking tools and take precautionary measures against electrostatic discharge.[\[2\]](#)[\[8\]](#)

#### Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- **6-Azaindole** is air and light sensitive; protect from light and store away from air.[\[5\]](#)
- Recommended storage temperature is between 0 - 8 °C.[\[1\]](#)[\[7\]](#)
- Handle and store under an inert gas.[\[7\]](#)

## First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4][8][9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4][9]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4][9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][9]

## Spill and Disposal Plan

### Accidental Release Measures:

- Evacuate personnel to a safe area.[4][9]
- Wear appropriate personal protective equipment, including respiratory protection, chemical-impermeable gloves, and eye protection.[4][9]
- Avoid dust formation and breathing vapors, mist, or gas.[4][9]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [7][9]
- Pick up and arrange disposal without creating dust. You can use a high-efficiency vacuum cleaner or sweep up and shovel the material.[7][8]
- Keep the collected material in a suitable, closed container for disposal.[7]

### Disposal Considerations:

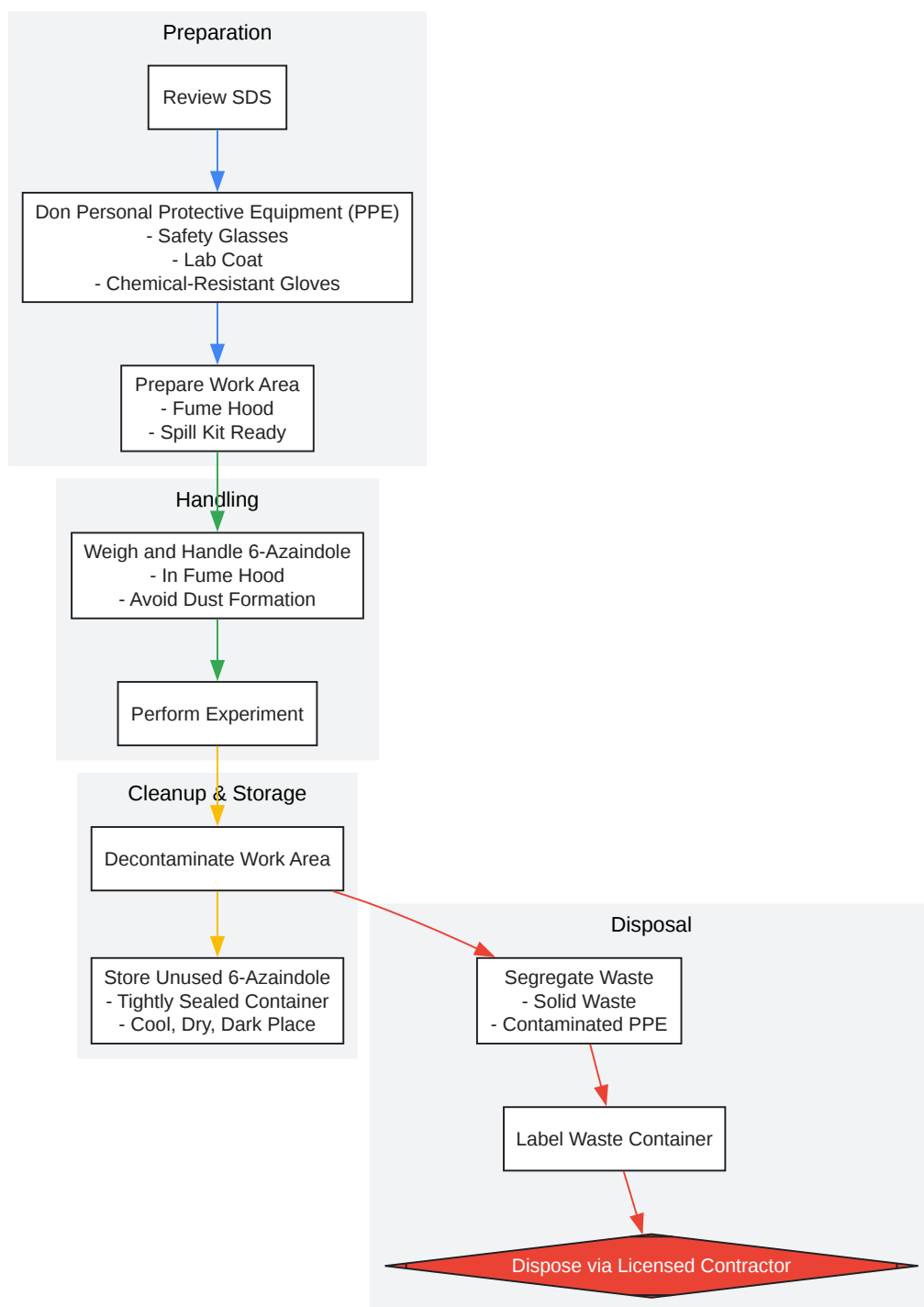
- Dispose of unused product and contaminated materials by offering them to a licensed professional waste disposal company.[\[7\]](#)[\[8\]](#)
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)
- Always dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[8\]](#)

## Summary of 6-Azaindole Properties and Hazards

Property	Value
Chemical Name	1H-Pyrrolo[2,3-c]pyridine, 6-Azaindole
CAS Number	271-29-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	118.14 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid; Purple to pale brown crystalline powder <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	134 - 140 °C <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in methanol and chloroform; hardly soluble in water <a href="#">[2]</a> <a href="#">[5]</a>
Hazard Statements	H302: Harmful if swallowedH315: Causes skin irritationH318/H319: Causes serious eye damage/irritationH335: May cause respiratory irritation <a href="#">[2]</a> <a href="#">[6]</a>
Precautionary Statements	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>

## Workflow for Handling and Disposal of 6-Azaindole

## Workflow for Handling and Disposal of 6-Azaindole

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **6-Azaindole**.

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